

Spectroscopic Profile of Phenethyl Isovalerate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Phenethyl isovalerate*

CAS No.: *140-26-1*

Cat. No.: *B1208491*

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Introduction

Phenethyl isovalerate (2-phenylethyl 3-methylbutanoate) is an ester recognized for its characteristic sweet, fruity, and floral aroma, reminiscent of roses and apples. This aromatic profile has led to its widespread application in the flavor and fragrance industries, as well as in the formulation of cosmetics and personal care products.[1][2] For researchers, scientists, and professionals in drug development, a thorough understanding of the molecular structure and purity of such compounds is paramount. Spectroscopic analysis provides a definitive and non-destructive means to elucidate the chemical structure and confirm the identity of **phenethyl isovalerate**.

This in-depth technical guide provides a detailed analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **phenethyl isovalerate**. The interpretation of this data is grounded in fundamental spectroscopic principles, offering field-proven insights into the structural characteristics of this important ester.

Molecular Structure of Phenethyl Isovalerate

To fully appreciate the spectroscopic data, it is essential to first visualize the molecular structure of **phenethyl isovalerate**. The molecule consists of a phenethyl alcohol moiety esterified with isovaleric acid.

Caption: Molecular structure of **phenethyl isovalerate** (C₁₃H₁₈O₂).

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR (¹H NMR) spectroscopy is a powerful technique for determining the structure of organic molecules by providing information about the chemical environment of hydrogen atoms. The ¹H NMR spectrum of **phenethyl isovalerate** exhibits distinct signals corresponding to the different sets of non-equivalent protons in the molecule.

Experimental Protocol: ¹H NMR

- **Sample Preparation:** Dissolve approximately 5-10 mg of **phenethyl isovalerate** in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube.
- **Instrumentation:** Acquire the spectrum on a high-resolution NMR spectrometer (e.g., 300 MHz or higher).
- **Data Acquisition:** Record the free induction decay (FID) using a standard pulse sequence.
- **Data Processing:** Apply a Fourier transform to the FID, followed by phase and baseline correction, to obtain the frequency-domain spectrum. Calibrate the chemical shift scale using the residual solvent peak or an internal standard like tetramethylsilane (TMS).

¹H NMR Data and Interpretation

The ¹H NMR spectrum of **phenethyl isovalerate** can be interpreted by analyzing the chemical shift, integration, and multiplicity of each signal.^{[3][4]}

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment	Rationale
~7.2-7.3	Multiplet	5H	Ar-H	Protons on the aromatic ring typically resonate in this region due to the deshielding effect of the ring current.
~4.2	Triplet	2H	-O-CH ₂ -CH ₂ -Ar	These protons are adjacent to the electron-withdrawing oxygen atom of the ester group, causing a downfield shift. The triplet splitting is due to coupling with the neighboring CH ₂ group.
~2.9	Triplet	2H	-O-CH ₂ -CH ₂ -Ar	These benzylic protons are deshielded by the adjacent aromatic ring and show a triplet splitting pattern from coupling with the neighboring O-CH ₂ group.

~2.1	Doublet	2H	$\text{-C(=O)-CH}_2\text{-CH(CH}_3)_2$	These protons are alpha to the carbonyl group, resulting in a downfield shift. They appear as a doublet due to coupling with the adjacent CH proton.
~2.0	Multiplet	1H	$\text{-CH}_2\text{-CH(CH}_3)_2$	This proton is split by the adjacent CH_2 and two CH_3 groups, resulting in a complex multiplet.
~0.9	Doublet	6H	$\text{-CH(CH}_3)_2$	The six equivalent protons of the two methyl groups in the isovalerate moiety are shielded and appear as a doublet due to coupling with the adjacent CH proton.

Note: The exact chemical shifts and coupling constants can vary slightly depending on the solvent and the magnetic field strength of the NMR instrument.[5]

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR (^{13}C NMR) spectroscopy provides information about the carbon skeleton of a molecule. Each unique carbon atom in **phenethyl isovalerate** gives rise to a distinct signal in the ^{13}C NMR spectrum.

Experimental Protocol: ^{13}C NMR

- **Sample Preparation:** Use the same sample prepared for ^1H NMR analysis.
- **Instrumentation:** Acquire the spectrum on the same NMR spectrometer, switching to the ^{13}C nucleus frequency.
- **Data Acquisition:** A proton-decoupled pulse sequence is typically used to simplify the spectrum, resulting in a single peak for each unique carbon atom.
- **Data Processing:** Similar to ^1H NMR, the FID is Fourier transformed, phased, and baseline corrected.

^{13}C NMR Data and Interpretation

The chemical shifts in the ^{13}C NMR spectrum are indicative of the electronic environment of each carbon atom.^{[6][7][8]}

Chemical Shift (δ) (ppm)	Assignment	Rationale
~172	C=O	The carbonyl carbon of the ester is highly deshielded and appears significantly downfield.
~138	Ar-C (quaternary)	The quaternary carbon of the aromatic ring to which the ethyl group is attached.
~129	Ar-CH	The aromatic methine carbons.
~128	Ar-CH	The aromatic methine carbons.
~126	Ar-CH	The aromatic methine carbons.
~65	-O-CH ₂ -	The carbon atom directly bonded to the ester oxygen is deshielded.
~43	-C(=O)-CH ₂ -	The carbon atom alpha to the carbonyl group.
~35	-CH ₂ -CH ₂ -Ar	The benzylic carbon atom.
~26	-CH(CH ₃) ₂	The methine carbon of the isovalerate group.
~22	-CH(CH ₃) ₂	The two equivalent methyl carbons of the isovalerate group.

Note: The assignments are based on typical chemical shift ranges for esters and aromatic compounds.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: IR

- **Sample Preparation:** A small drop of neat liquid **phenethyl isovalerate** is placed between two salt plates (e.g., NaCl or KBr) to form a thin film. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used.
- **Instrumentation:** An FTIR (Fourier Transform Infrared) spectrometer is used to acquire the spectrum.
- **Data Acquisition:** A background spectrum of the empty sample holder is first recorded, followed by the spectrum of the sample. The instrument measures the transmittance or absorbance of infrared radiation over a range of wavenumbers.

IR Data and Interpretation

The IR spectrum of **phenethyl isovalerate** shows characteristic absorption bands for the ester functional group and the aromatic ring.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3030	C-H stretch	Aromatic
~2960	C-H stretch	Aliphatic (sp ³)
~1735	C=O stretch	Ester
~1605, ~1495	C=C stretch	Aromatic ring
~1250, ~1150	C-O stretch	Ester
~750, ~700	C-H bend (out-of-plane)	Monosubstituted benzene

The most prominent and diagnostic peak is the strong C=O stretching vibration around 1735 cm⁻¹, which is characteristic of saturated esters.[\[17\]](#)[\[18\]](#) The presence of strong C-O stretching bands further confirms the ester functionality.[\[19\]](#)

Mass Spectrometry (MS)

Mass spectrometry (MS) is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight

and the fragmentation pattern of a molecule, which can be used for structural elucidation.

Experimental Protocol: MS

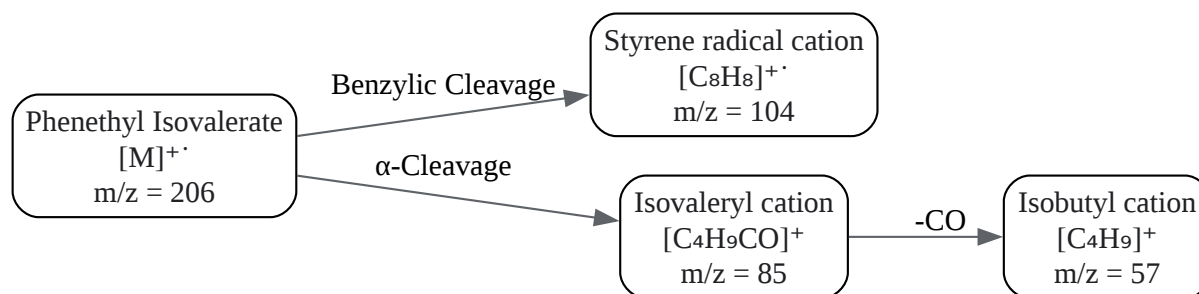
- **Sample Introduction:** A dilute solution of **phenethyl isovalerate** is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification.
- **Ionization:** Electron Ionization (EI) is a common method for volatile compounds like esters. In EI, high-energy electrons bombard the molecule, causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are accelerated and separated by a mass analyzer (e.g., a quadrupole) based on their mass-to-charge ratio (m/z).
- **Detection:** An electron multiplier detects the separated ions, generating a mass spectrum that plots ion abundance versus m/z .

MS Data and Interpretation

The mass spectrum of **phenethyl isovalerate** will show a molecular ion peak (M^{+}) corresponding to its molecular weight (206.28 g/mol), although it may be weak.^[20] The fragmentation pattern is key to confirming the structure.^{[21][22][23]}

m/z	Proposed Fragment	Structure
206	$[C_{13}H_{18}O_2]^{+}$	Molecular ion
104	$[C_8H_8]^{+}$	Styrene radical cation
85	$[C_4H_9CO]^{+}$	Isovaleryl cation
57	$[C_4H_9]^{+}$	Isobutyl cation

The most significant fragmentation pathway involves the cleavage of the benzylic C-O bond, leading to the formation of a stable styrene radical cation at m/z 104, which is often the base peak.^[24] This is a characteristic fragmentation for phenethyl esters.^[25] Another important fragmentation is the alpha-cleavage of the ester, resulting in the isovaleryl cation at m/z 85.^[26]^{[27][28]}



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Caption: Proposed mass spectrometry fragmentation pathway for **phenethyl isovalerate**.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and unambiguous characterization of **phenethyl isovalerate**. The ^1H and ^{13}C NMR spectra confirm the connectivity of the carbon and hydrogen atoms, while IR spectroscopy verifies the presence of the key ester and aromatic functional groups. Mass spectrometry corroborates the molecular weight and provides a characteristic fragmentation pattern that further supports the proposed structure. For researchers and professionals, this detailed spectroscopic analysis serves as a reliable benchmark for the identification and quality assessment of **phenethyl isovalerate**.

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